

Fenspiride Hydrochloride: A Comprehensive Pharmacological Profile

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Compound of Interest

Compound Name: *Fenspiride*

Cat. No.: *B195470*

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Abstract

Fenspiride hydrochloride is a non-steroidal anti-inflammatory drug (NSAID) with additional bronchodilator properties that has been used in the treatment of various respiratory diseases. [1] Its multifaceted mechanism of action targets several key pathways involved in the inflammatory cascade and bronchoconstriction. This technical guide provides an in-depth overview of the pharmacological profile of **fenspiride** hydrochloride, including its mechanism of action, pharmacokinetics, and a summary of its clinical applications. Detailed experimental protocols and quantitative data are presented to support the scientific understanding of this compound. Of note, **fenspiride** has been withdrawn from the market in several European countries due to the risk of serious cardiac rhythm disorders, including QT interval prolongation and Torsades de Pointes.[2][3]

Mechanism of Action

Fenspiride hydrochloride exerts its pharmacological effects through a combination of anti-inflammatory, anti-histaminic, and bronchodilator actions. Unlike classical NSAIDs, its anti-inflammatory effects are not primarily mediated by the inhibition of cyclo-oxygenase.[4]

Anti-inflammatory Effects

Fenspiride's anti-inflammatory properties are attributed to its ability to modulate multiple inflammatory pathways:

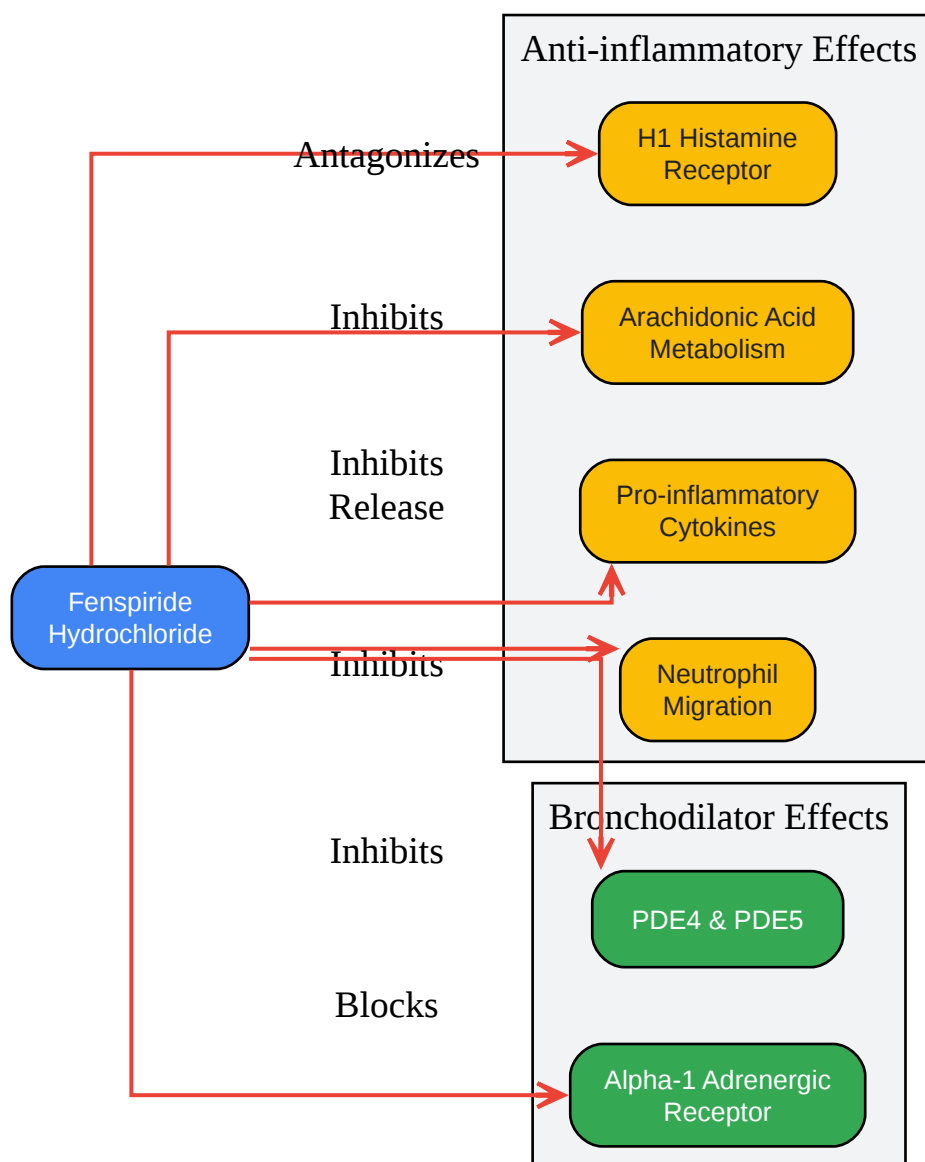
- **Inhibition of Inflammatory Mediators:** **Fenspiride** has been shown to inhibit the release and activity of key pro-inflammatory mediators, including cytokines, leukotrienes, and prostaglandins.[1][2] It also affects the arachidonic acid cascade, reducing the formation of these pro-inflammatory agents.[1][2][4]
- **Antagonist of H1 Histamine Receptors:** **Fenspiride** acts as an H1-histamine receptor antagonist, thereby mitigating the inflammatory and allergic responses mediated by histamine, such as bronchospasm and increased mucus secretion.[1][2][5]
- **Modulation of Cellular Signaling:** **Fenspiride** has been observed to inhibit the calcium signal evoked by the inflammatory peptide formyl-Met-Leu-Phe (fMLP) in peritoneal macrophages, although at high concentrations.[6] It also blocks Na⁺-H⁺ antiport activation and may act distally on the protein kinase C (PKC) transduction signal.[6]
- **Inhibition of Neutrophil Migration:** The ability to inhibit neutrophil migration is a potential mechanism for controlling inflammation of the respiratory mucosa.[4]
- **Reduction of Mucus Secretion:** **Fenspiride** has been shown to inhibit neurogenic mucus secretion.[7]

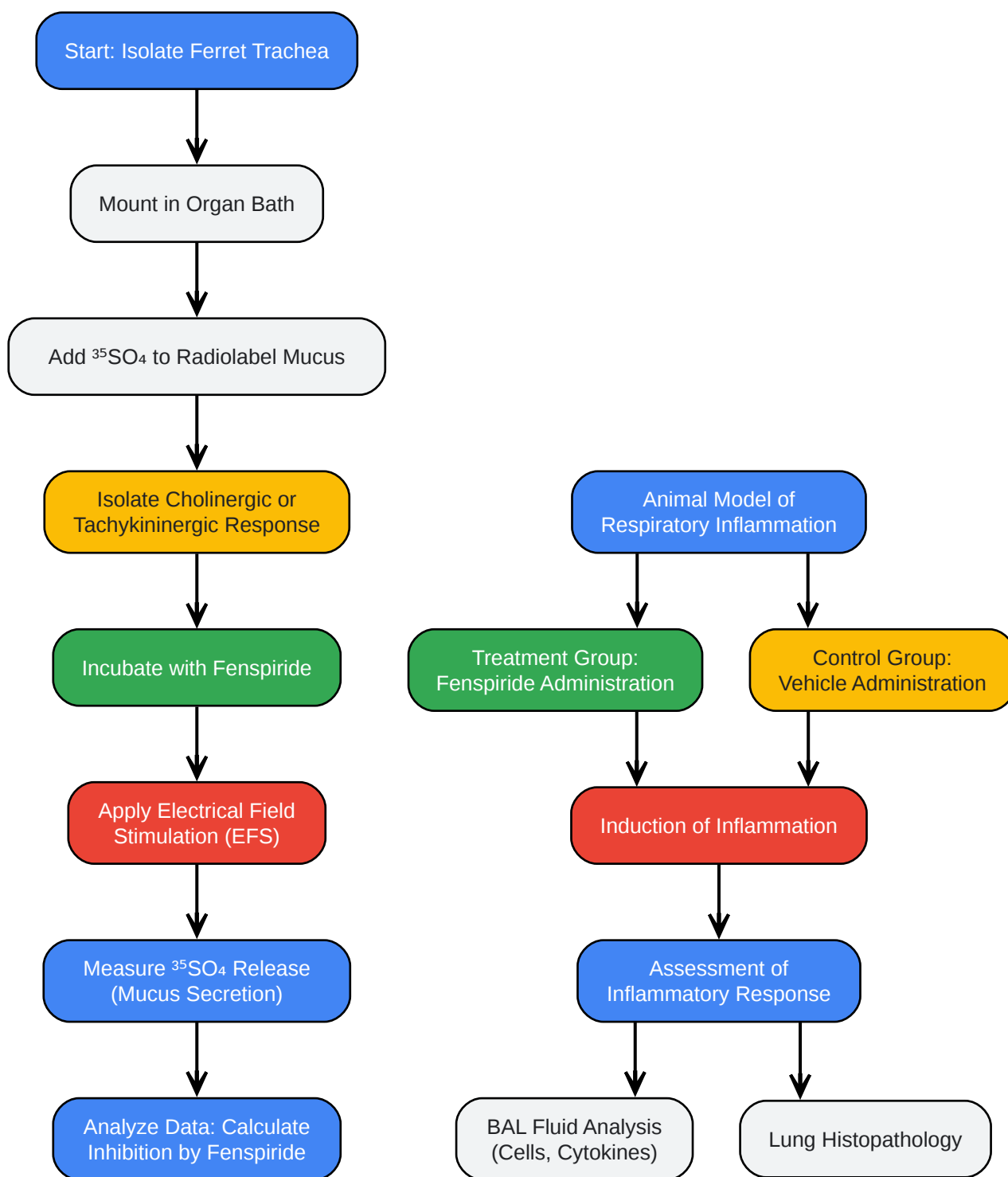
Bronchodilator Effects

The bronchodilator properties of **fenspiride** are not fully elucidated but are believed to be linked to its anti-inflammatory actions and its influence on various signaling pathways:

- **Phosphodiesterase (PDE) Inhibition:** **Fenspiride** inhibits phosphodiesterase type IV (PDE4) and type V (PDE5), the main PDE isoforms in human bronchi.[8] This inhibition leads to increased intracellular levels of cyclic AMP and cyclic GMP, respectively, which promotes smooth muscle relaxation.
- **Alpha-1 Adrenergic Receptor Antagonism:** **Fenspiride** exhibits alpha-1-adrenolytic activity, which can contribute to its effects on the inflammatory diseases of the upper airways.[4][5]

The following diagram illustrates the proposed mechanism of action of **fenspiride**.





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References

- 1. What is Fenspiride Hydrochloride used for? [synapse.patsnap.com]
- 2. pillintrip.com [pillintrip.com]
- 3. Fenspiride - Wikipedia [en.wikipedia.org]
- 4. [ENT inflammation and importance of fenspiride] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Medicinal Effect of Fenspiride Hydrochloride_Chemicalbook [chemicalbook.com]
- 6. Fenspiride: Mechanism, Bioactivity and Chemical and toxicological studies_Chemicalbook [chemicalbook.com]
- 7. Effect of fenspiride, a non-steroidal antiinflammatory agent, on neurogenic mucus secretion in ferret trachea in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. clinicalpub.com [clinicalpub.com]
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